

# 3,4,5-Tricaffeoylquinic acid discovery and isolation

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## Compound Focus: 3,4,5-Tricaffeoylquinic acid

CAS No.: 86632-03-3

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## Natural Sources and Quantitative Analysis

3,4,5-Tri-O-caffeoylquinic acid (TCQA) is a tricaffeoyl ester of quinic acid. The compound has been identified in various plant species, with quantitative data available for some sources.

**Table 1: Documented Natural Sources of TCQA**

Source Plant	Plant Part	Quantitative Presence	Reference / Note
<i>Lonicera japonica</i> (Japanese Honeysuckle)	Flower Buds	Identified	[1]
Sweet Potato ( <i>Ipomoea batatas</i> )	Leaves	<b>0.04 - 0.19%</b> Dry Weight (in 21 of 200 Mexican accessions)	[2] [3]
Sweet Potato ( <i>Ipomoea batatas</i> )	Leaves	Isolated	Extraction optimized with ionic liquid [4]
Brazilian Propolis	-	Identified	[5]
<i>Parasenecio hastatus</i> (L.)	-	Identified	[5]

Source Plant	Plant Part	Quantitative Presence	Reference / Note
<i>Aconitum koreanum</i>	-	Isolated	[6]
<i>Nymphoides peltata</i>	Roots	Isolated	[7]

## Extraction and Isolation Protocols

Efficient extraction and isolation are critical for obtaining TCQA from natural matrices.

### Conventional Solvent Extraction from Sweet Potato Leaves

This method uses methanol or water as a reference point for comparison with advanced techniques [4].

- **Procedure:** Dried, crushed sweet potato leaves are added to methanol or water and stirred under reflux for one hour. The solution is filtered, and the filtrate is evaporated under reduced pressure to obtain a crude extract. The extract is then dissolved in a H<sub>2</sub>O/MeOH (7:3 v/v) mixture and washed with *n*-hexane to remove hydrophobic compounds.

### Advanced Extraction Using Ionic Liquid

Ionic liquids can dramatically improve extraction yield compared to conventional solvents. The protocol below using 1-butyl-3-methylimidazolium chloride ([C<sub>4</sub>mim]Cl) resulted in a **6.5-fold increase** in the yield of 4,5-diCQA compared to methanol, and was also highly effective for TCQA [4].

- **Materials:**
  - Ionic Liquid: 1-butyl-3-methylimidazolium chloride ([C<sub>4</sub>mim]Cl)
  - Plant Material: Crushed sweet potato leaves
- **Procedure:**
  - Mix crushed leaves with the extraction solvent [C<sub>4</sub>mim]Cl/MeOH (3:1 w/w).
  - Stir the mixture for 1 hour at 100°C.
  - Add methanol to the solution and stir for an additional 30 seconds at room temperature.
  - Filter the mixture and evaporate the filtrate.
  - Dissolve the resulting extract in H<sub>2</sub>O/MeOH (7:3 v/v) and wash with *n*-hexane.

- **Isolation via Salting-Out:**

- Add the ionic liquid extract to a saturated sodium chloride (NaCl) solution.
- Add an extraction solvent mixture such as EtOAc/MeOH/HCO<sub>2</sub>H (100:20:1 v/v/v).
- Collect the organic layer containing the CQAs by decantation. Repeat this process multiple times to enhance recovery.

## Isolation from *Nymphoides peltata* Roots

This protocol outlines a standard bioassay-guided fractionation approach [7].

- **Extraction:** Dried, powdered roots (2.8 kg) are soaked in 100% methanol and ultrasonicated for 90 minutes at room temperature. This process is repeated twice. The combined extract is concentrated and freeze-dried.
- **Fractionation:** The methanol extract is suspended in water and sequentially partitioned with solvents of increasing polarity: first with *n*-hexane, then with ethyl acetate (EtOAc), and finally with *n*-butanol (*n*-BuOH). TCQA is typically found in the *n*-BuOH fraction.
- **Purification:** The TCQA-rich fraction is further purified using chromatographic techniques, including silica gel and Sephadex LH-20 column chromatography, followed by preparative HPLC.

## Biological Activities and Experimental Models

TCQA exhibits a wide range of biological activities by modulating key cellular signaling pathways.

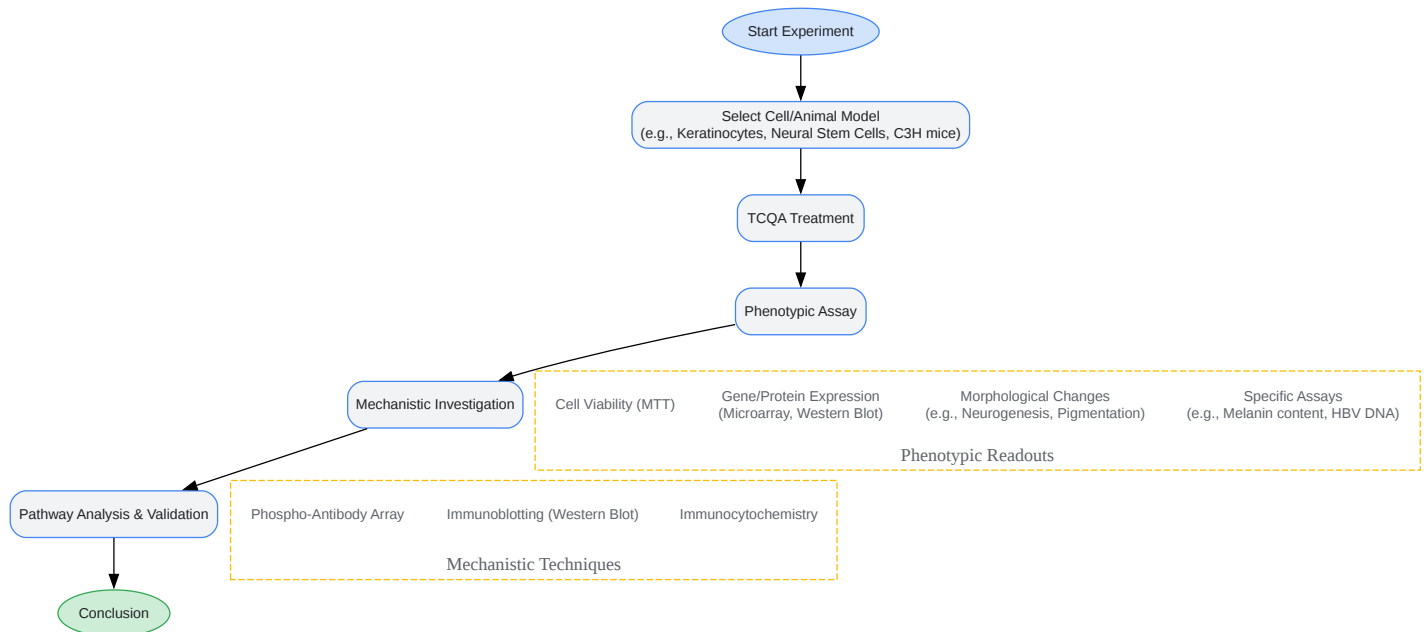
**Table 2: Documented Biological Activities of TCQA**

Biological Activity	Experimental Model	Key Findings / Proposed Mechanism	Citation
Neurogenesis & Cognitive Enhancement	SAMP8 mice (aging/AD model), Human Neural Stem Cells (hNSCs)	Improved spatial learning/memory; induced neuronal differentiation; activated BMP signaling; increased ATP production.	[8]
Hair Growth Promotion	C3H mice, Human Dermal Papilla (hDP) cells	Activated Wnt/ $\beta$ -catenin pathway; upregulated hair growth-associated genes; induced anagen phase.	[9]

Biological Activity	Experimental Model	Key Findings / Proposed Mechanism	Citation
Hair Pigmentation Promotion	C3H mice, Human Melanocytes, B16F10 cells	Upregulated $\beta$ -catenin, MITF, and melanogenic enzymes (TYR, TYRP1, DCT).	[10]
Anti-inflammatory	Human Keratinocytes (HaCaT), stimulated with TNF- $\alpha$	Suppressed production of IL-1 $\beta$ , IL-8, CCL17, CCL27; inhibited ROS and Akt/NF- $\kappa$ B pathways.	[6]
Anti-wrinkling / Anti-photoaging	UVB-irradiated Human Keratinocytes (HaCaT)	Activated Nrf2/HO-1 pathway; inhibited MAPK/NF- $\kappa$ B/AP-1 signaling; reduced MMP-1 synthesis.	[7]
HBV Replication Facilitation	HepG2.2.15 & HepAD38 cells (HBV model)	Increased HBsAg, HBeAg, HBV DNA; upregulated HBx; activated AKT/mTOR, MAPK, NF- $\kappa$ B pathways. <b>Note of caution.</b>	[1]
Multi-Target Signaling	Transcriptomic Meta-Analysis (6 in vitro/in vivo models)	Predicted effects on adipocyte, heart, vascular, and muscle tissues; strong influence on cell cycle regulation.	[5]

## Experimental Workflow for Biological Evaluation

The following diagram generalizes the key steps for evaluating TCQA's biological activity, from cell-based models to mechanistic studies, as reflected across multiple studies.

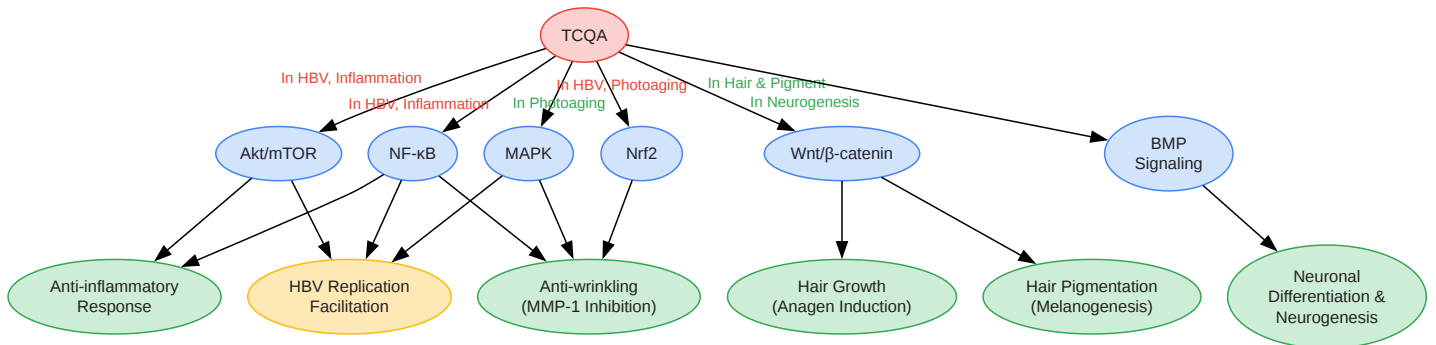


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*General workflow for evaluating TCQA bioactivity*

## Key Signaling Pathways Modulated by TCQA

TCQA exerts its diverse effects by interacting with multiple cellular signaling pathways. The following diagram synthesizes these interactions as reported in the literature.



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*TCQA modulates multiple signaling pathways with different effects*

## Important Research Considerations

- **Context-Dependent Effects:** The biological outcome of TCQA treatment is highly context-dependent, influenced by cell type, disease model, and signaling environment. For example, TCQA suppresses the Akt/NF-κB pathway in inflammation [6] but activates it in HBV models [1].
- **Multi-Target Potential:** As a natural polyphenol, TCQA likely has multiple molecular targets. A transcriptomic meta-analysis suggests it influences pathways related to the cell cycle, differentiation, and metabolism across various tissues [5].
- **Safety Note:** Researchers should be aware of the unexpected **pro-viral activity** of TCQA observed in hepatitis B virus models, where it enhanced viral replication and antigen production [1]. This finding warrants careful evaluation for potential therapeutic applications, especially in individuals with HBV.

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